

# Application Notes: Sivelestat in Neutrophil Elastase Pathway Research

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## Compound of Interest

Compound Name: Sivelestat

Cat. No.: B1662846

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## Introduction

Neutrophil elastase (NE) is a potent serine protease stored in the azurophilic granules of neutrophils. Upon neutrophil activation during an inflammatory response, NE is released into the extracellular space where it plays a critical role in host defense by degrading proteins of invading pathogens. However, excessive or unregulated NE activity can lead to pathological tissue degradation and has been implicated in a variety of inflammatory diseases, including acute lung injury (ALI), acute respiratory distress syndrome (ARDS), and sepsis.[1] **Sivelestat** is a potent, specific, and competitive inhibitor of neutrophil elastase, making it an invaluable tool for studying the physiological and pathological roles of NE and for exploring the therapeutic potential of NE inhibition.[2][3]

## Mechanism of Action

**Sivelestat** functions as a selective and reversible inhibitor of neutrophil elastase.[1][4] Its molecular structure allows it to bind to the active site of the enzyme, competitively inhibiting its proteolytic activity.[1][3] This prevents NE from degrading components of the extracellular matrix, such as elastin, and other structural proteins.[1] A key attribute of **Sivelestat** is its high selectivity for neutrophil elastase over other serine proteases like trypsin, chymotrypsin, and cathepsin G, ensuring targeted inhibition in experimental systems.[3]

## Quantitative Data: Sivelestat Inhibition Profile

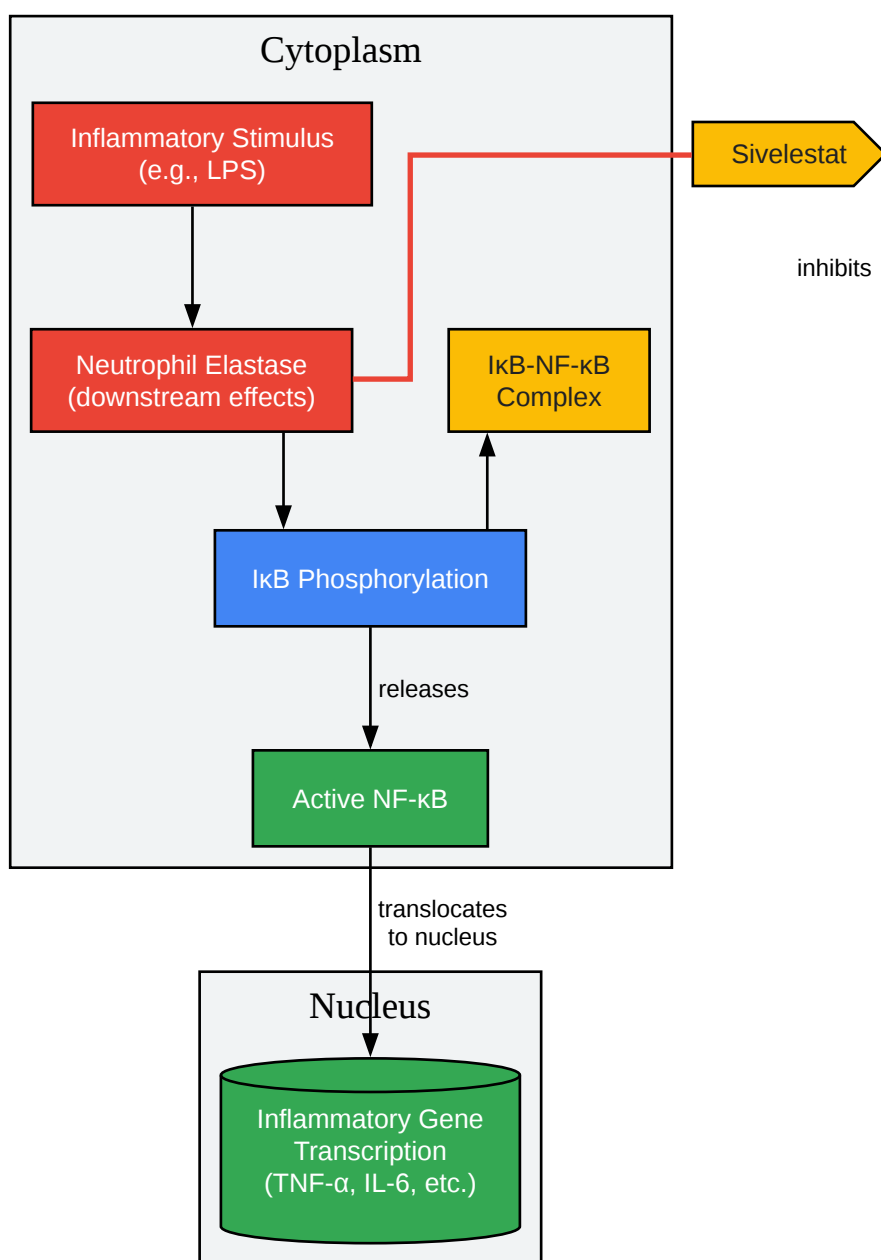
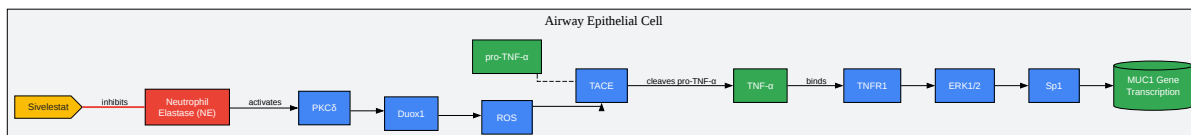
The following table summarizes the inhibitory potency of **Sivelestat** against neutrophil elastase from various species.

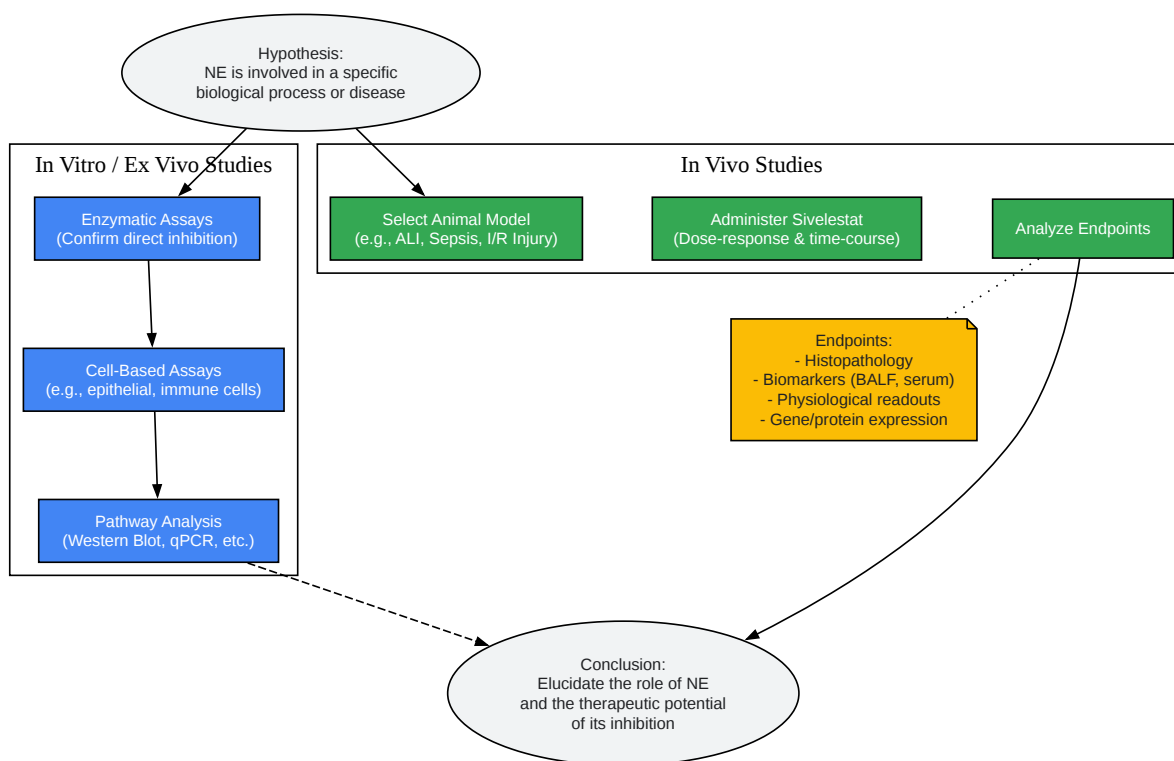
Parameter	Species	Value	References
IC <sub>50</sub>	Human	19-49 nM	[2][3]
Rabbit	36 nM	[3]	
Rat	19 nM	[3]	
Hamster	37 nM	[3]	
Mouse	49 nM	[3]	
K <sub>i</sub>	Human	200 nM	[3][5]
Selectivity	Various	Does not inhibit trypsin, thrombin, plasmin, plasma kallikrein, pancreas kallikrein, chymotrypsin, and cathepsin G, even at 100 µM.	[3]

## Key Signaling Pathways Involving Neutrophil Elastase

Neutrophil elastase is a key regulator of inflammatory signaling. **Sivelestat** can be used to dissect its role in various pathways.

1. Mucin Gene Expression Pathway: In airway epithelial cells, NE stimulates the transcription of mucin genes, such as MUC1, which is crucial in the context of respiratory diseases. This process involves a complex signaling cascade that can be effectively blocked by **Sivelestat**. [6] [7]





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